solubility and stability of chloromethyl octyl ether

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Compound of Interest

Compound Name:	*Chloromethyl octyl ether*
CAS No.:	*24566-90-3*
Cat. No.:	*B1597271*

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Technical Whitepaper: Physicochemical Profiling & Handling of **Chloromethyl Octyl Ether** (CMOE)

Executive Summary

Chloromethyl Octyl Ether (CMOE), also known as 1-(chloromethoxy)octane, is a specialized

-chloro ether used primarily as a lipophilic alkylating agent in organic synthesis and drug development. Its utility lies in its ability to introduce the octyloxymethyl protecting group or to serve as a linker in prodrug design, enhancing the lipophilicity and membrane permeability of polar pharmacophores.

However, CMOE presents significant handling challenges due to its hydrolytic instability and potential carcinogenicity. This guide provides an authoritative technical profile of CMOE, detailing its solubility limits, stability mechanisms, and a validated synthesis protocol designed to maximize yield while mitigating safety risks.

Chemical Identity & Physicochemical Properties

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CMOE is an alkylating agent characterized by a reactive chlorine atom alpha to an ether oxygen. This structural motif (

) renders the compound highly susceptible to nucleophilic attack, dictating its solubility profile and storage requirements.

Table 1: Physicochemical Specifications

Property	Value / Description	Notes
CAS Number	24566-90-3	
Formula		
Molecular Weight	178.70 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon decomposition.
Density	at	
Boiling Point	(at 760 mmHg)	Warning: Distillation at atmospheric pressure causes decomposition. Vacuum distillation is required.
Refractive Index		
Solubility (Organic)	Miscible: DCM, THF, Toluene, Hexane, .	Stable in non-nucleophilic, anhydrous solvents.
Solubility (Aqueous)	Incompatible	Rapidly hydrolyzes (See Section 2).

Stability & Reactivity Profile

Understanding the degradation pathways of CMOE is critical for experimental reproducibility. The compound is thermodynamically unstable in the presence of moisture and Lewis bases.

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Hydrolytic Instability

CMOE undergoes rapid hydrolysis upon contact with water or atmospheric moisture. This reaction is driven by the formation of a resonance-stabilized oxocarbenium ion intermediate, followed by nucleophilic attack by water.

Mechanism:

pathway leading to the release of formaldehyde, 1-octanol, and hydrochloric acid.

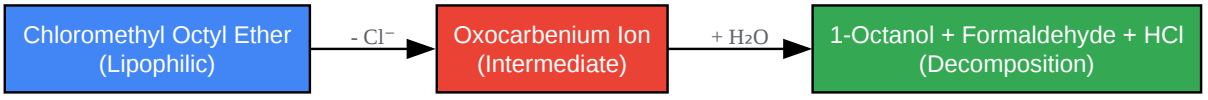

Figure 1: Hydrolytic Degradation Pathway of CMOE

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Thermal Stability

While the theoretical boiling point is

, prolonged heating above

can induce disproportionation or elimination of HCl, particularly in the presence of metal salts or Lewis acids.

- Recommendation: Perform all purification via vacuum distillation (

) at bath temperatures below

  .

Validated Synthesis Protocol

Due to its instability and commercial scarcity, CMOE is best prepared ex situ immediately prior to use. The following protocol utilizes the direct hydrochlorination of 1-octanol and paraformaldehyde. This method is preferred over trans-etherification for its atom economy and scalability.

Safety Prerequisite:

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- Carcinogenicity:ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  -chloro ethers are potential carcinogens (alkylating agents). All operations must occur in a fume hood.

- Closed System: Use a flame-dried setup under Argon/Nitrogen to prevent moisture ingress.

Protocol A: Preparation of **Chloromethyl Octyl Ether**

Reagents:

- 1-Octanol (1.0 equiv)
- Paraformaldehyde (1.05 equiv)
- Calcium Chloride (

  , anhydrous)
- Hydrogen Chloride (HCl) gas (anhydrous)[1][2]
- Solvent: Dichloromethane (DCM) or neat (solvent-free)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a gas inlet tube (bubbler), a thermometer, and a magnetic stir bar. Connect the outlet to a scrubber containing 10% NaOH to neutralize excess HCl.
- Charging: Add 1-octanol (e.g., 130 g, 1.0 mol) and paraformaldehyde (31.5 g, 1.05 mol) to the flask. Add anhydrous

  (5 g) as a desiccant and catalyst.
- Reaction: Cool the mixture to

  using an ice bath. Slowly bubble dry HCl gas into the suspension with vigorous stirring.

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- Observation: The paraformaldehyde will depolymerize and the solution will become clear as the reaction proceeds.
- Causality: The HCl protonates the formaldehyde, facilitating the attack by octanol.

- Saturation: Continue HCl bubbling until the solution is saturated (fumes observed at the inlet) and the paraformaldehyde has completely dissolved (approx. 2–3 hours).
- Separation: Stop HCl flow. Allow the mixture to settle. If a biphasic layer forms (water byproduct), separate the organic layer.
- Purification (Critical):
  - Decant the organic layer.
  - Vacuum Distillation: Distill the crude oil under reduced pressure (

). Collect the fraction boiling at approx.

    (pressure dependent).
  - Validation: Check purity via

    -NMR (

). Look for the characteristic singlet at

    (

).

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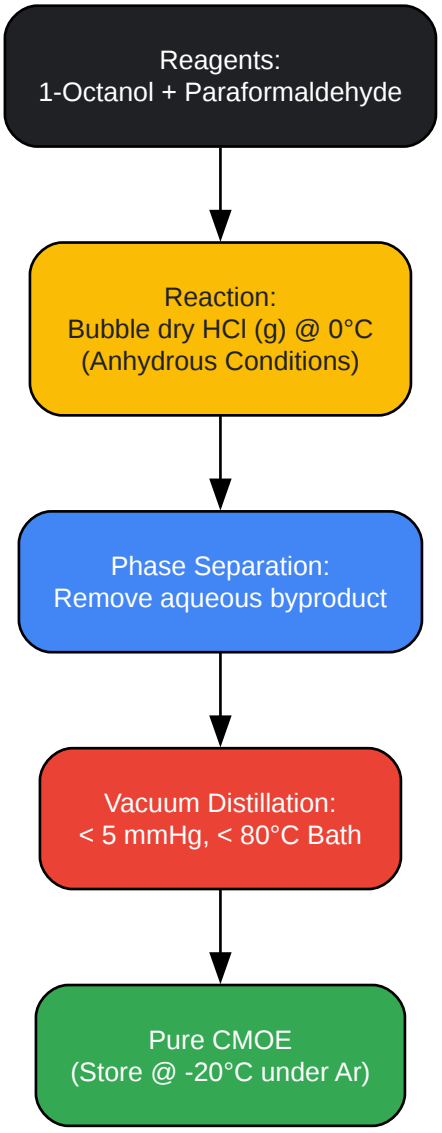

Figure 2: Synthesis Workflow for Chloromethyl Octyl Ether

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Handling, Storage, and Safety

Storage Requirements

- Temperature: Store at

  (short term) or

  (long term).

- Atmosphere: Strictly under Argon or Nitrogen.

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- Stabilizers: Commercial preparations may contain trace amines or phenols to scavenge acid; however, for sensitive nucleophilic substitutions, pure distilled material is recommended.

Quenching Protocol (Self-Validating Safety)

In the event of a spill or to dispose of excess reagent, do not simply wash with water (which generates HCl gas).

- Prepare: A solution of 50% aqueous Ammonium Chloride (

) mixed with an equal volume of Ethyl Acetate.
- Quench: Add the CMOE waste slowly to the stirred biphasic mixture.
- Validation: Test the pH of the aqueous layer. It should remain neutral to slightly acidic, indicating controlled hydrolysis without runaway HCl evolution.

Applications in Drug Development

CMOE is primarily employed to synthesize Octyloxymethyl (OctOM) derivatives.

- Prodrug Strategies: The OctOM group serves as a lipophilic promoiety for phosphate or carboxylate drugs, improving oral bioavailability by facilitating passive diffusion across the intestinal epithelium. Once absorbed, the hemiacetal ester linkage undergoes enzymatic hydrolysis (esterases), releasing the active parent drug.
- Surfactant Synthesis: Used to functionalize phenolic backbones in the creation of non-ionic surfactants.

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Sources

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- To cite this document: BenchChem. [solubility and stability of chloromethyl octyl ether]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597271/docs#solubility-and-stability-of-chloromethyl-octyl-ether]

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